

Application Notes and Protocols for SGR-1505 Cell-Based Assays

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For Researchers, Scientists, and Drug Development Professionals

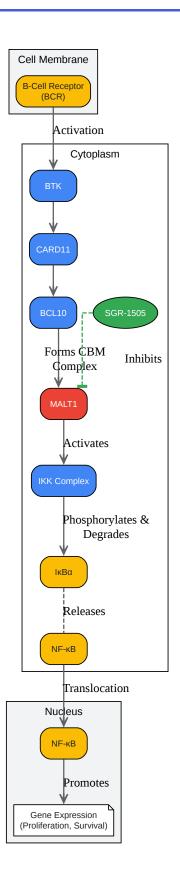
Introduction

SGR-1505 is an orally active, allosteric inhibitor of the Mucosa-Associated Lymphoid Tissue Lymphoma Translocation Protein 1 (MALT1).[1][2][3] MALT1 is a critical mediator of the nuclear factor kappa B (NF-kB) signaling pathway, which is a key driver in various B-cell lymphomas.[2] [3][4][5] SGR-1505 inhibits the enzymatic activity of MALT1, leading to anti-proliferative effects in B-cell malignancy cell lines, including those sensitive and resistant to BTK inhibitors.[1][4][6] These application notes provide detailed protocols for key cell-based assays to evaluate the efficacy and mechanism of action of SGR-1505 in a laboratory setting.

MALT1 Signaling Pathway

The following diagram illustrates the role of MALT1 in the NF-kB signaling pathway and the point of intervention for **SGR-1505**.





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Caption: MALT1 signaling pathway and SGR-1505 inhibition.



Data Presentation

The following tables summarize hypothetical quantitative data for the described experimental protocols.

Table 1: Anti-Proliferative Activity of SGR-1505

Cell Line	IC50 (nM)
OCI-LY10 (ABC-DLBCL, BTKi-sensitive)	71
OCI-LY3 (ABC-DLBCL, BTKi-resistant)	Not specified
REC-1 (Mantle Cell Lymphoma)	57

Note: IC50 values are based on published preclinical data.[7]

Table 2: MALT1 Target Engagement and Downstream Effects of SGR-1505 in OCI-LY10 Cells

Assay	IC50 (nM)
BCL10 Cleavage Assay	22
IL-10 Secretion Assay	36

Note: IC50 values are based on published preclinical data.[7]

Experimental Protocols Cell Viability/Proliferation Assay

This protocol determines the dose-dependent effect of **SGR-1505** on the proliferation of B-cell lymphoma cell lines.

Experimental Workflow

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